

Essential Safety and Logistical Information for Handling NSC-41589

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Compound of Interest

Compound Name: NSC-41589

Cat. No.: B1680221

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For researchers, scientists, and drug development professionals, the proper handling of chemical compounds is paramount to ensuring laboratory safety and experimental integrity. This document provides essential safety protocols and logistical plans for the handling and disposal of **NSC-41589**, also identified by its CAS Number 6310-41-4 and chemical name N-Acetyl-2-(methylthio)aniline.^{[1][2][3]}

Chemical Identifier:

- NSC Number: 41589
- CAS Number: 6310-41-4^{[1][2][3]}
- Chemical Name: N-Acetyl-2-(methylthio)aniline^{[1][3]} or N-[2-(methylsulfanyl)phenyl]acetamide^[1]
- Molecular Formula: C₉H₁₁NOS^{[1][3]}
- Molecular Weight: 181.25 g/mol ^{[1][3]}

Hazard Identification and Classification

NSC-41589 is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).^[3] The primary hazards are summarized in the table below.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation.
Specific Target Organ Toxicity, Single Exposure (Respiratory Tract Irritation)	Category 3	H335: May cause respiratory irritation.
Source: Angene Chemical Safety Data Sheet[3]		

Signal Word: Warning[3]

Personal Protective Equipment (PPE)

A comprehensive assessment of workplace hazards is necessary to determine the appropriate PPE.[4][5] Based on the known hazards of **NSC-41589**, the following minimum PPE is required.

Body Part	PPE Recommendation	Specifications
Hands	Chemical-resistant gloves	Disposable nitrile gloves are a minimum requirement for incidental contact. ^[4] They should be removed immediately if contact with the chemical occurs, followed by hand washing before donning new gloves. ^[4]
Eyes/Face	Safety glasses with side shields or chemical safety goggles. A face shield is recommended when a splash hazard exists.	Eye protection must be tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU). ^[3] Safety glasses or goggles should always be worn underneath a face shield. ^[4]
Body	Laboratory coat	A polyester/cotton blend is standard for general chemical protection. ^[6]
Respiratory	Use in a well-ventilated area. A NIOSH-approved respirator may be necessary if ventilation is inadequate or if dusts are generated.	Provide appropriate exhaust ventilation at places where dust is formed. ^[3]

Operational Plan: Safe Handling and Storage

Handling:

- Avoid contact with skin and eyes.^[3]
- Avoid the formation of dust and aerosols.^[3]
- Ensure adequate ventilation in the handling area.^[3]

- Wash hands thoroughly after handling, before breaks, and at the end of the workday.[3]
- Do not eat, drink, or smoke in areas where chemicals are handled.

Storage:

- Store in a tightly closed container.
- Keep in a dry, cool, and well-ventilated place.
- Segregate from incompatible materials.

Disposal Plan

Chemical waste must be managed in accordance with all local, state, and federal regulations.
[7][8]

Waste Containerization:

- Select a Compatible Container: Use a leak-proof container with a secure, screw-on cap that is chemically compatible with **NSC-41589**. [8][9]
- Labeling: Clearly label the waste container with the words "Hazardous Waste" and the full chemical name "**NSC-41589**" or "N-Acetyl-2-(methylthio)aniline". [7][8] Do not use abbreviations or chemical formulas. [7][10] The label should also include the date of waste generation and the principal investigator's name. [7]
- Segregation: Store the hazardous waste container segregated from incompatible materials, such as strong oxidizers. [8][10] Utilize secondary containment to prevent spills. [9]

Disposal Procedure:

- Do not dispose of **NSC-41589** down the sink or in the regular trash. [10]
- Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for hazardous waste. [7]

- For empty containers, triple-rinse with an appropriate solvent, collect the rinsate as hazardous waste, and then the container may be disposed of as regular trash after defacing the original label.[\[8\]](#)[\[11\]](#)

Emergency Procedures

First Aid Measures:

- If Swallowed: Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician.[\[3\]](#)
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.[\[3\]](#)
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[\[3\]](#)
- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[\[3\]](#)

Spill Response:

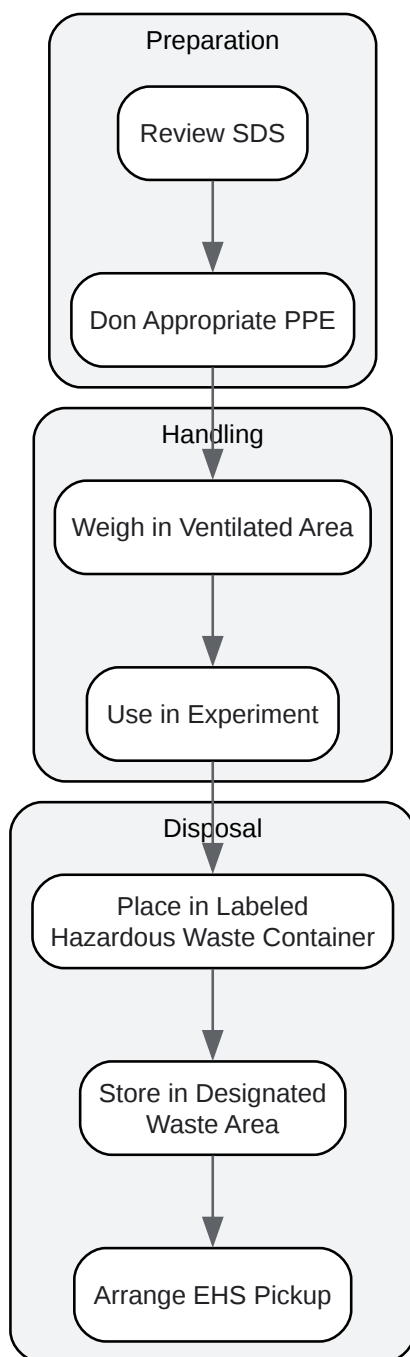
- Evacuate personnel to a safe area.[\[3\]](#)
- Wear appropriate personal protective equipment, including respiratory protection.[\[3\]](#)
- Avoid breathing dust.[\[3\]](#)
- Sweep up the spilled material and place it in a suitable, closed container for disposal. Avoid generating dust.

Experimental Protocols

Detailed methodologies for specific experiments involving **NSC-41589** are not available within safety documentation. Researchers must develop and validate their own experimental protocols, incorporating the safety and handling procedures outlined in this document. If synthesizing new compounds from **NSC-41589**, the hazards of the resulting products must be assumed to be at least as great as the starting material until characterized.[\[12\]](#)

Visual Workflow for Handling and Disposal

Workflow for Handling and Disposal of NSC-41589



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Caption: Workflow for the safe handling and disposal of **NSC-41589**.

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